

# comparing GoSlo-SR-5-69 with other GoSlo-SR compounds

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A Comparative Analysis of **GoSlo-SR-5-69** and Other GoSlo-SR Compounds as Potent BK Channel Activators

This guide provides a detailed comparison of **GoSlo-SR-5-69** with other compounds in the GoSlo-SR family, focusing on their performance as activators of large conductance Ca<sup>2+</sup>-activated K<sup>+</sup> (BK) channels. The information is intended for researchers, scientists, and professionals in the field of drug development to aid in the evaluation of these compounds for therapeutic applications, such as in overactive bladder, hypertension, and erectile dysfunction. [1][2][3][4]

## **Performance Comparison of GoSlo-SR Compounds**

The GoSlo-SR family of compounds, characterized as novel anilinoanthraquinone derivatives, potently activate BK channels by negatively shifting the voltage required for their half-maximal activation  $(V_1/_2)$ .[5][6] This activation leads to an increase in  $K^+$  efflux, hyperpolarization of the cell membrane, and subsequent relaxation of smooth muscle tissues. The efficacy and potency of these compounds vary based on their chemical structure.

**GoSlo-SR-5-69** has been identified as a particularly potent and efficacious member of this series.[5][6] It demonstrates a significant ability to shift the activation  $V_1/_2$  by over -100 mV at a concentration of 1  $\mu$ M and exhibits a half-maximal effective concentration (EC<sub>50</sub>) of 251 nM.[5] [6][7] This makes it one of the most potent BK channel openers developed to date.[5][6]

## **Quantitative Data Summary**



The following tables summarize the key performance metrics for **GoSlo-SR-5-69** and a selection of other GoSlo-SR compounds based on available experimental data.

Table 1: Potency and Efficacy of GoSlo-SR Compounds

Compound	EC50	ΔV1/2 (mV)	Concentrati on for ΔV <sub>1</sub> / <sub>2</sub>	Cell Type	Reference
GoSlo-SR-5- 69	251 nM	> -100 mV	1 μΜ	Rabbit Bladder Smooth Muscle	[5][6]
-104 mV	Not Specified	Not Specified	[7]		
GoSlo-SR-5-	2.4 μΜ	-107 ± 7 mV	10 μΜ	Rabbit Bladder Smooth Muscle	[8][9]
GoSlo-SR-5- 44	2.3 μΜ	-142 ± 8 mV	10 μΜ	Rabbit Bladder Smooth Muscle	[8]
-76 ± 3 mV	3 μΜ	HEK293 (ΒΚα)	[1][3]		
GoSlo-SR-5- 130	Not Specified	-88 ± 11 mV	10 μΜ	Rabbit Bronchial Myocytes	[10]
GoSlo-SR-5- 103	Not Specified	-44 ± 4 mV	10 μΜ	Rabbit Bladder Smooth Muscle	[11]

Table 2: Structure-Activity Relationship of Anilinoanthraquinone Derivatives



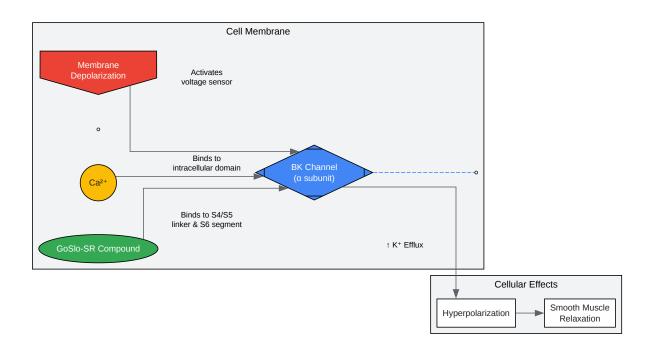
The efficacy of anilinoanthraquinone-based GoSlo-SR compounds is influenced by the size of the D ring in their structure. An increase in ring size has been shown to enhance their ability to open BK channels.[5][6]

Ring D Structure	ΔV <sub>1</sub> / <sub>2</sub> (mV)	Cell Type	Reference
Cyclopentane	-24 ± 6 mV	Rabbit Bladder Smooth Muscle	[5][6]
Cyclohexane	-54 ± 8 mV	Rabbit Bladder Smooth Muscle	[5][6]
Cycloheptane	-61 ± 6 mV	Rabbit Bladder Smooth Muscle	[5][6]
Cyclooctane	-106 ± 6 mV	Rabbit Bladder Smooth Muscle	[5][6]

## **Mechanism of Action and Signaling Pathway**

GoSlo-SR compounds exert their effects by directly interacting with the BK channel. Studies on GoSlo-SR-5-6 suggest that these compounds interact with the transmembrane domain of the channel, specifically involving the S4/S5 linker and the S6 segment, to facilitate pore opening. [9] The proposed mechanism involves the stabilization of the channel's open conformation and the activated state of its voltage sensors.[9] It is noteworthy that the presence of accessory γ subunits can modulate the efficacy of certain GoSlo-SR compounds. For instance, the effect of GoSlo-SR-5-44 is significantly altered by different γ subunits, while GoSlo-SR-5-6 remains largely unaffected.[1][3][12]





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BK Channel Activation by GoSlo-SR Compounds.

## **Experimental Protocols**

The primary experimental technique used to characterize the effects of GoSlo-SR compounds is the excised, inside-out patch-clamp technique.[5][6][11] This method allows for the direct application of compounds to the intracellular face of the BK channels and precise control over the ionic and voltage conditions.

## **Key Methodological Steps:**



- Cell Preparation: Single smooth muscle cells are isolated from tissues such as the rabbit bladder through enzymatic digestion.[8][11] Alternatively, HEK293 cells heterologously expressing specific BK channel subunits are used.[1][3]
- · Patch-Clamp Recording:
  - Glass micropipettes are used to form a high-resistance seal with the cell membrane.
  - The patch of membrane containing the BK channels is then excised from the cell with the intracellular side facing the bath solution (inside-out configuration).
  - Experiments are typically conducted at 37°C.[8][11]

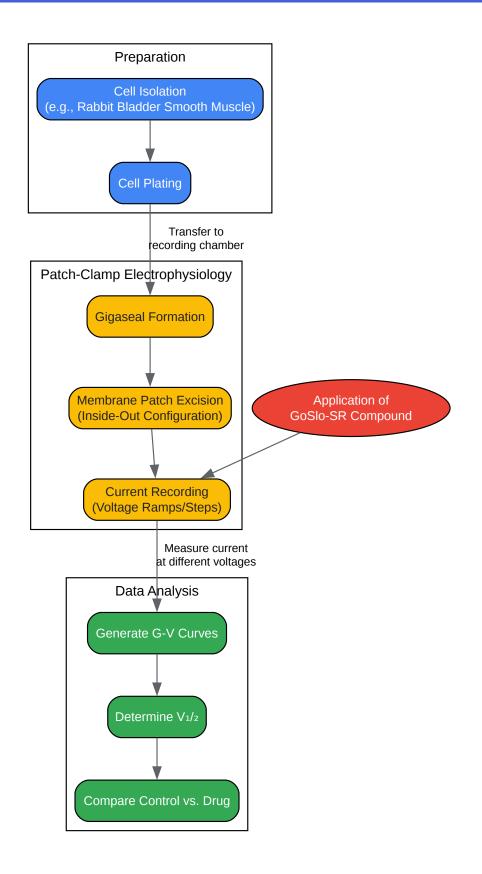
#### Solutions:

- Symmetrical K<sup>+</sup> solutions are used for both the pipette (extracellular) and bath (intracellular) to isolate K<sup>+</sup> currents. A typical solution contains (in mM): 140 KCl, 10 HEPES, 10 Glucose, and a Ca<sup>2+</sup> chelator like EGTA or HEDTA to control the free Ca<sup>2+</sup> concentration.[2][8][11]
- The pH is adjusted to 7.2 with KOH.[2][8]

#### • Data Acquisition:

- The membrane patch is held at a negative potential (e.g., -60 mV).[8]
- BK channel currents are evoked by applying voltage ramps or steps to various depolarizing potentials.
- The effects of GoSlo-SR compounds are assessed by applying them to the bath solution and measuring the resulting shift in the voltage-activation curve.





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